

Diisononyl phthalate as a plasticizer in polyvinyl chloride (PVC)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisononyl phthalate

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An In-depth Technical Guide to **Diisononyl Phthalate** (DINP) as a Plasticizer in Polyvinyl Chloride (PVC)

Introduction to Diisononyl Phthalate (DINP)

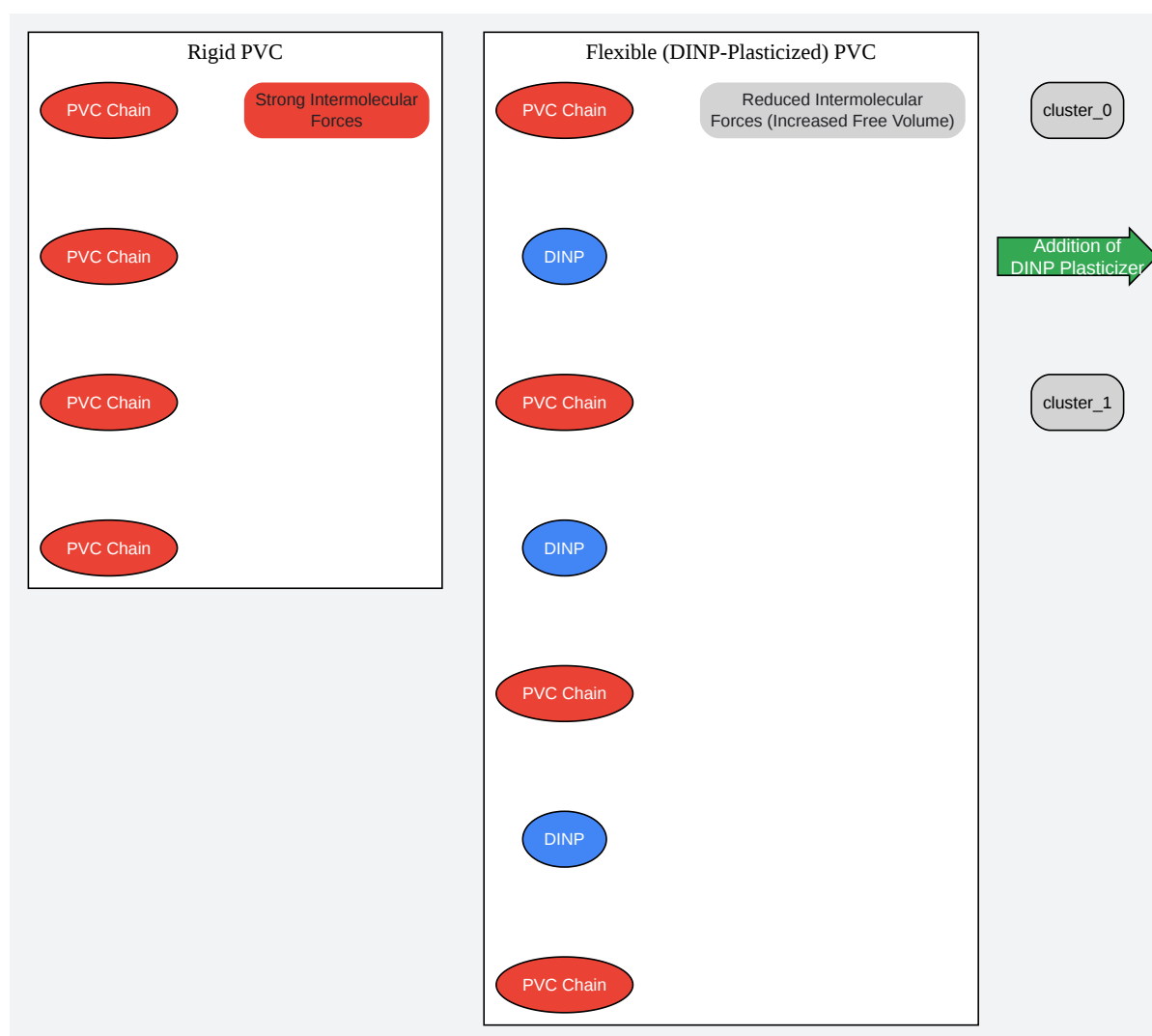
Diisononyl phthalate (DINP) is a high-molecular-weight phthalate ester primarily used as a plasticizer to impart flexibility and durability to otherwise rigid polyvinyl chloride (PVC).^{[1][2]} Chemically, DINP is a diester of phthalic acid and isononyl alcohol.^[3] It is not a single, pure compound but rather a complex mixture of isomers of isononyl esters of phthalic acid, which is why it is associated with multiple CAS numbers (primarily 28553-12-0 and 68515-48-0).^{[4][5]}

PVC is an inherently brittle and rigid polymer due to the strong intermolecular forces between its molecular chains. Plasticizers are essential additives that act as "molecular lubricants," inserting themselves between the PVC polymer chains to reduce these forces. This process, known as plasticization, lowers the material's glass transition temperature (T_g), transforming it from a hard solid into a flexible, workable material suitable for a vast range of applications.

For many years, Di(2-ethylhexyl) phthalate (DEHP) was the industry-standard plasticizer. However, due to toxicological and environmental concerns, DINP has emerged as a prominent and effective replacement in many applications, including construction materials, wire and cable insulation, automotive components, and consumer goods.

Mechanism of Plasticization

The function of DINP as a plasticizer is a physical, rather than chemical, process. The DINP molecules, with their relatively long and branched isononyl alkyl chains, position themselves between the long PVC polymer chains. This insertion increases the "free volume" within the polymer matrix and shields the polar attractions between the PVC chains. By reducing these intermolecular forces, the polymer chains can more easily slide past one another, which lowers the glass transition temperature (T_g) and imparts flexibility to the material. The compatibility of the plasticizer with the PVC resin is crucial; plasticizers with functional groups like aromatic rings, such as the one in DINP, are generally more compatible with PVC than those with long, plain hydrocarbon chains.



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Caption: Mechanism of PVC plasticization by DINP.

Performance Characteristics and Data

The selection of a plasticizer is critical as it dictates the final properties of the PVC product. DINP offers a balanced profile of properties, making it a versatile choice for many applications.

General and Physical Properties

DINP is a clear, colorless to light yellow, oily liquid with a slight, characteristic odor. Its higher molecular weight compared to plasticizers like DEHP contributes to its lower volatility and migration.

Table 1: General Properties of **Diisononyl Phthalate** (DINP)

| Property | Unit | Value | References |
|------------------|-------------------|--|------------|
| Chemical Formula | - | C ₂₆ H ₄₂ O ₄ | |
| Molecular Weight | g/mol | ~418.6 | |
| CAS Number | - | 28553-12-0 | |
| Density (20°C) | g/cm ³ | 0.970 – 0.974 | |
| Ester Content | % | ≥99.5 | |
| Acid Value | mg KOH/g | ≤0.07 | |
| Flash Point | °C | ≥190 | |
| Boiling Point | °C | 244 - 252 (@ 0.7 kPa) | |
| Viscosity (20°C) | cP | 70 - 80 | |

| Water Solubility | g/mL | <0.01 (@ 20°C) | |

Mechanical Properties of DINP-Plasticized PVC

DINP imparts a unique set of mechanical properties to PVC, often striking a balance between flexibility and strength. When compared to the formerly standard DEHP, DINP-plasticized PVC tends to be stiffer but with greater tensile strength.

Table 2: Comparative Mechanical Properties of Plasticized PVC

| Property | Test Method | PVC with DINP | PVC with DEHP | Key Observations |
|---------------------|-------------|---------------|---------------|--|
| Tensile Strength | ASTM D638 | Higher | Lower | PVC with DINP generally exhibits greater tensile strength. |
| Elongation at Break | ASTM D638 | Lower | Higher | DEHP typically imparts greater flexibility and elongation before fracture. |

| Young's Modulus | ASTM D638 | Higher | Lower | A higher Young's modulus indicates that DINP-plasticized PVC is typically stiffer. |

Thermal and Permanence Properties

A key advantage of DINP is its superior permanence, characterized by lower volatility and better resistance to migration compared to lower molecular weight phthalates like DOP (DEHP). This ensures the long-term stability and flexibility of the final product.

Table 3: Comparative Thermal and Permanence Properties

| Property | PVC with DINP | PVC with DOP/DEHP | Key Observations |
|------------------|-------------------------|-----------------------------|--|
| Volatility | Lower | Higher | DINP has lower plasticizer loss during high-temperature processing and service life. |
| Heat Resistance | Good (90°C Wire Rating) | Standard (60°C Wire Rating) | DINP is suitable for applications requiring higher temperature resistance than standard DOP. |
| Cold Flexibility | Slightly Inferior | Good | DINP has slightly inferior cold resistance compared to DOP. |
| Water Extraction | Good Resistance | Lower Resistance | DINP is not easily extracted by water. |

| Oil/Solvent Extraction | Better Resistance | Lower Resistance | DINP demonstrates better resistance to extraction by common organic solvents. |

Migration Characteristics

Plasticizer migration is the process where the plasticizer leaches out of the PVC matrix. This can be influenced by temperature, the medium in contact with the PVC, and the plasticizer's molecular weight. DINP, being a higher molecular weight phthalate, generally exhibits lower migration rates than DEHP.

Table 4: Migration/Leaching Rates of Phthalates from PVC

| Phthalate (Content) | Leaching Rate (μ g/day) | Medium | Key Observations |
|---------------------|-------------------------------|---------|--|
| DINP (39%) | 0.030 | Aqueous | Leaching rates increase with decreasing hydrophobicity (DEHP > DOTP > DINP). |
| DINP (23%) | 0.014 | Aqueous | Leaching rates decrease with lower initial plasticizer content. |
| DEHP (38%) | 0.122 | Aqueous | DEHP shows a significantly higher leaching rate compared to DINP under similar conditions. |

| DINP (in children's toys) | 0.04 to 1.29 μ g/10 cm²/h | Saliva Simulant | Migration varies significantly depending on the specific product formulation. |

Experimental Protocols

Evaluating the performance of DINP in PVC requires standardized testing procedures. Below are methodologies for key experiments.

Protocol for Determination of Mechanical Properties

Objective: To determine the tensile strength, elongation at break, and Young's modulus of DINP-plasticized PVC. Standard: Based on ASTM D638 or ASTM D2284.

Methodology:

- **Sample Preparation:** PVC formulations with the desired concentration of DINP are prepared by mixing PVC resin, plasticizer, and other additives (stabilizers, fillers) in a high-speed mixer. The homogenous mixture is then processed (e.g., molded, extruded) into standardized dumbbell-shaped specimens.
- **Conditioning:** Specimens are conditioned according to the standard's guidelines (e.g., specific temperature and humidity) to ensure consistent results.
- **Test Setup:** A universal testing machine (UTM) is equipped with grips suitable for holding the specimens. An extensometer is attached to the specimen's gauge length to accurately measure elongation.
- **Procedure:** The specimen is mounted securely in the UTM grips. A tensile load is applied at a constant rate of crosshead movement until the specimen fractures. The force applied and the corresponding elongation are recorded continuously throughout the test.
- **Data Analysis:**
 - **Tensile Strength:** Calculated by dividing the maximum load by the original cross-sectional area of the specimen.
 - **Elongation at Break:** The percentage increase in the original gauge length at the point of fracture.
 - **Young's Modulus:** The slope of the initial, linear portion of the stress-strain curve.

Protocol for Migration and Leaching Analysis

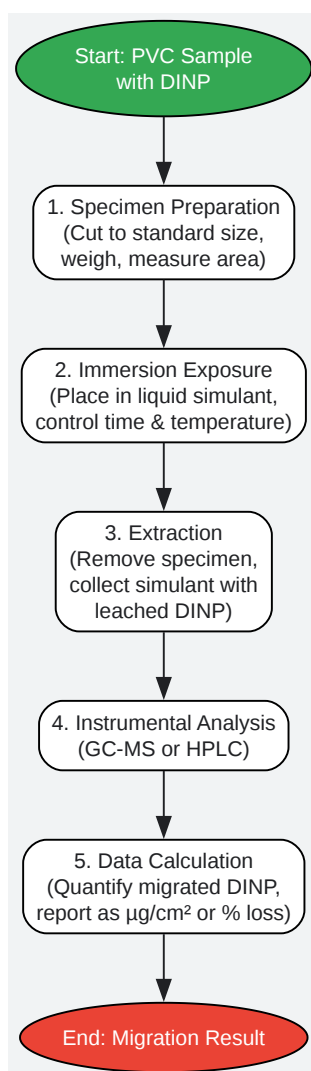
Objective: To quantify the amount of DINP that migrates from a PVC material into a liquid simulant.

Methodology:

- **Specimen Preparation:** Standardized shapes (e.g., circular discs of a specified diameter) are cut from the plasticized PVC sheet. The weight and surface area are precisely measured.
- **Exposure:** The specimens are fully immersed in a selected liquid simulant (e.g., water, ethanol-water mixtures, n-hexane, or specific food simulants like sunflower oil). The test is

conducted in a sealed container at a controlled temperature for a specified duration (e.g., 24 hours, 10 days).

- **Extraction and Analysis:** After the exposure period, the specimens are removed. An internal standard is added to the liquid simulant, which is then analyzed to determine the concentration of the leached DINP.
- **Instrumentation:** The concentration of DINP in the solvent is typically determined using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The amount of migrated plasticizer is expressed as a percentage of the initial plasticizer content or in terms of mass per unit area (e.g., $\mu\text{g}/\text{cm}^2$).



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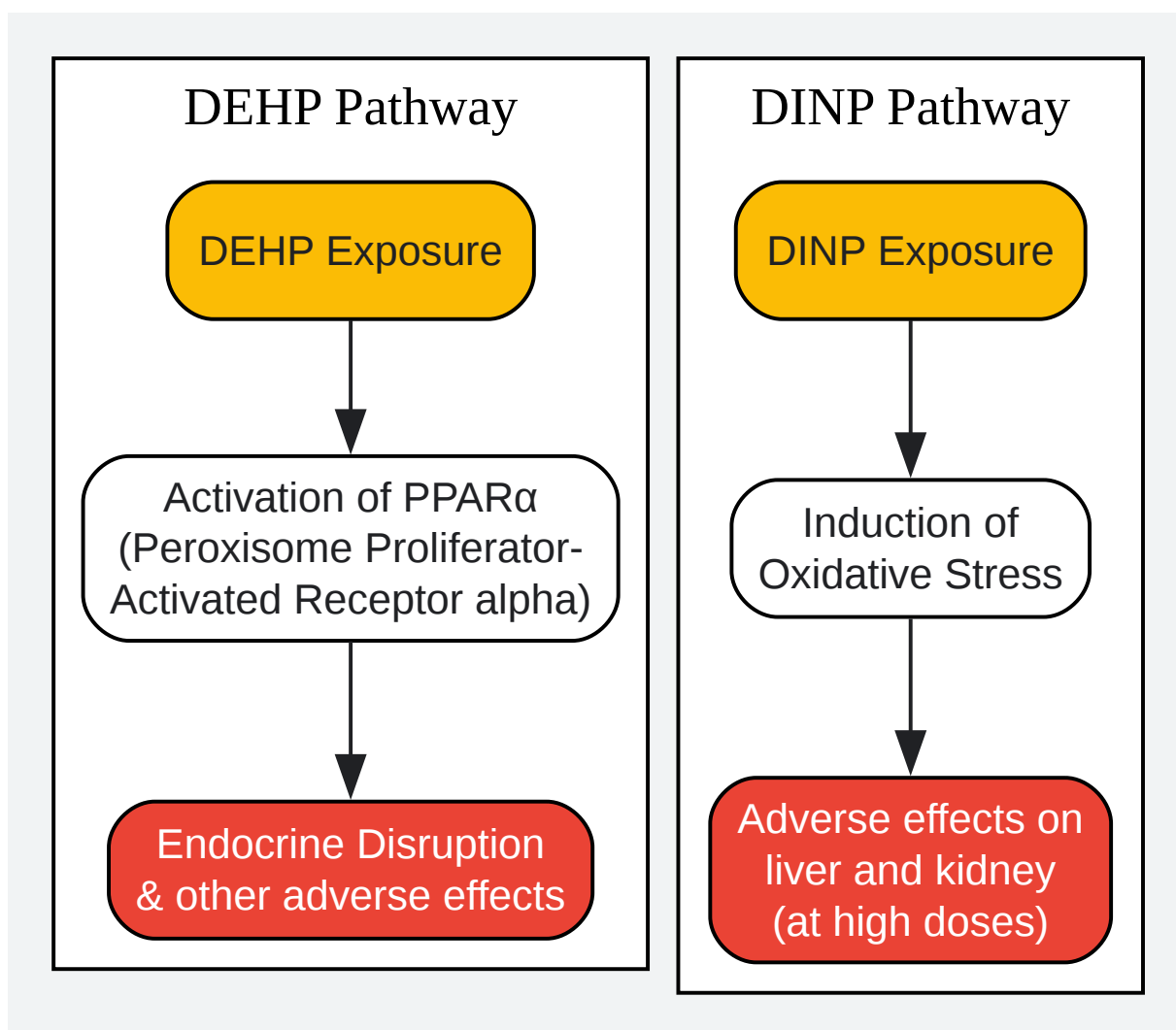
Caption: Experimental workflow for a plasticizer migration test.

Toxicological Profile and Biocompatibility

The primary driver for replacing DEHP with DINP has been toxicological concerns. DEHP is a known endocrine disruptor, with its toxicity often linked to the activation of the Peroxisome Proliferator-Activated Receptor alpha (PPAR α).

While considered a safer alternative, DINP is not biologically inert. Repeated oral exposure studies in rodents have identified the liver and kidney as the main target organs. However, carcinogenic effects observed in rodents are generally considered species-specific and not relevant to humans. The primary toxicity mechanism associated with DINP is the induction of oxidative stress, whereas DEHP's effects are more directly tied to endocrine disruption.

For drug development professionals and in the medical device industry, where biocompatibility is paramount, DINP is often a more suitable option than DEHP for flexible PVC components due to its lower migration and more favorable toxicological profile. However, regulations exist that limit the use of DINP in certain sensitive applications, such as in toys and childcare articles that can be placed in the mouth.



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Caption: Simplified comparison of toxicological pathways.

Conclusion

Diisononyl phthalate has established itself as a highly effective and versatile general-purpose plasticizer for PVC. Its primary advantages lie in its low volatility, excellent durability, and reduced migration potential compared to lower molecular weight phthalates like DEHP. These characteristics contribute to a longer service life for the end product and a more favorable safety profile. While it may exhibit slightly reduced plasticizing efficiency and cold flexibility compared to some alternatives, DINP provides a superior overall balance of mechanical strength, thermal stability, and permanence. For researchers and professionals in fields

requiring high-performance, durable, and biocompatible materials, DINP represents a well-studied and reliable choice for flexible PVC formulations.

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- To cite this document: BenchChem. [Diisononyl phthalate as a plasticizer in polyvinyl chloride (PVC)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148559#diisononyl-phthalate-as-a-plasticizer-in-polyvinyl-chloride-pvc]

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